Application Note: Solid-Phase Extraction of Tobacco-Specific Nitrosamines from Aqueous Samples

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Compound of Interest

Compound Name:	*3-(N-Nitrosomethylamino)propionaldehyde*
CAS No.:	*85502-23-4*
Cat. No.:	*B133915*

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Disclaimer: The user query specified the analyte "MNPA," which does not correspond to a recognized compound in the context of solid-phase extraction from aqueous samples. This application note has been developed based on the likely intended subject of tobacco-specific nitrosamines (TSNAs), which are of significant interest to the target audience. The protocols provided are for N-Nitroso-nornicotine (NNN) and 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK), and its primary metabolite 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanol (NNAL).

Introduction

N-Nitrosonornicotine (NNN) and 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK) are potent carcinogenic tobacco-specific nitrosamines (TSNAs) found in tobacco products and smoke.[1][2][3] Their presence in biological fluids, such as urine and serum, serves as a critical biomarker for tobacco exposure and associated cancer risk.[4][5] Accurate quantification of

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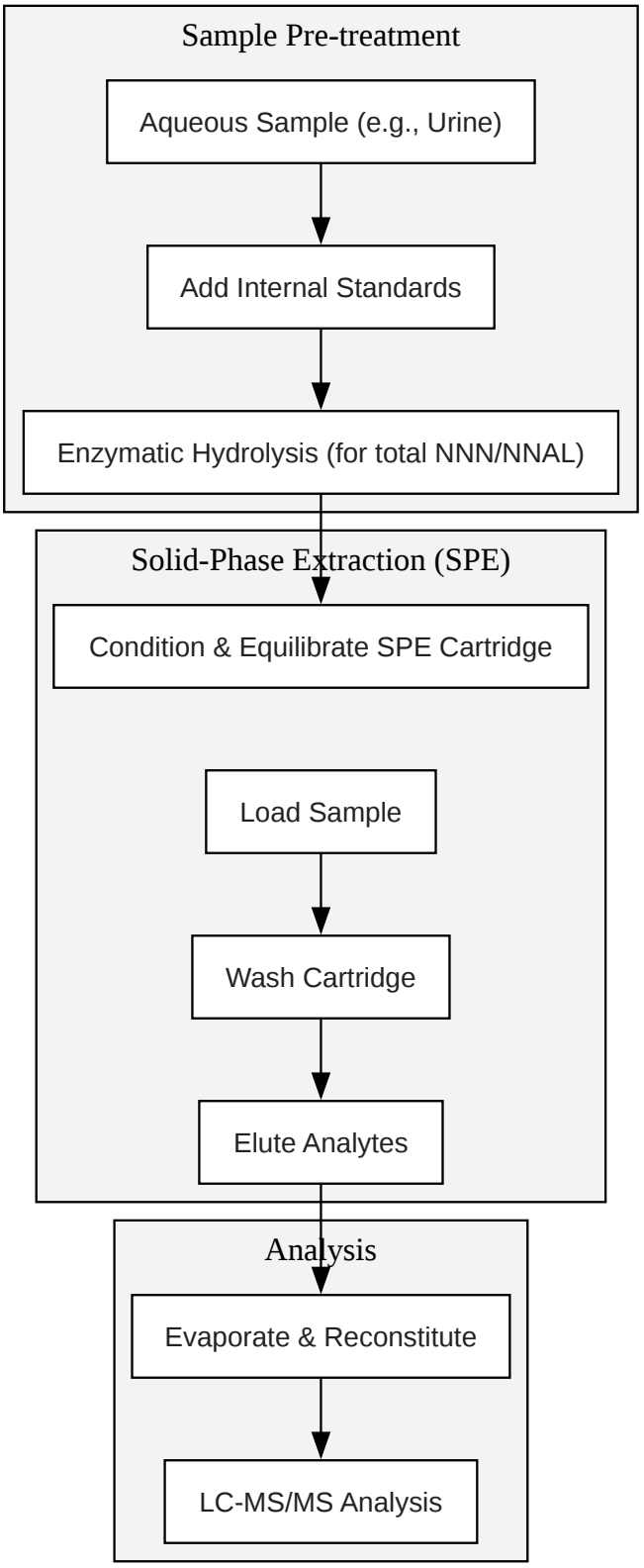
these compounds in aqueous samples is essential for toxicological studies, clinical research, and the development of smoking cessation products.

Solid-phase extraction (SPE) is a widely used technique for the sample preparation of TSNAs from complex aqueous matrices.[6][7] It offers significant advantages over traditional liquid-liquid extraction by providing higher analyte recovery, reduced solvent consumption, and cleaner extracts, which are crucial for sensitive downstream analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[7][8] This application note provides a detailed protocol for the solid-phase extraction of NNN and NNK from aqueous samples using a mixed-mode cation exchange polymer sorbent.

Analytical Workflow Overview

The general workflow for the analysis of TSNAs from aqueous samples involves sample pre-treatment, solid-phase extraction, and subsequent analysis by LC-MS/MS. For the analysis of total NNN and its metabolite NNAL in urine, an enzymatic hydrolysis step is often included to cleave glucuronide conjugates.

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Caption: General workflow for the analysis of TSNAs from aqueous samples.

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Quantitative Data

The following tables summarize the performance of various SPE methods for the extraction of NNN and NNK from different aqueous matrices.

Table 1: Recovery Data for TSNAs using SPE

Analyte	Matrix	SPE Sorbent	Recovery (%)	Reference
NNK	Urine	Mixed-mode Cation Exchange	99-100%	[4][6]
NNAL	Urine	Mixed-mode Cation Exchange	99-100%	[4][6]
NNN	Serum	Not Specified	92.3-115.0%	[9]
NNK	Serum	Not Specified	92.3-115.0%	[9]
NNN	Mainstream Cigarette Smoke	Magnetic Polymer	89.3-109.4%	[6]
NNK	Mainstream Cigarette Smoke	Magnetic Polymer	89.3-109.4%	[6]

Table 2: Limits of Detection (LOD) and Quantification (LOQ) for TSNAs

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Analyte	Matrix	Method	LOD	LOQ	Reference
NNK	Urine	Online SPE-LC-MS/MS	0.13 pg on column	-	[4]
NNAL	Urine	Online SPE-LC-MS/MS	0.19 pg on column	-	[4]
NNN	Mainstream Cigarette Smoke	SPE-LC-MS/MS	0.018-0.057 ng/cigarette	-	[6]
NNK	Mainstream Cigarette Smoke	SPE-LC-MS/MS	0.018-0.057 ng/cigarette	-	[6]
NNN	Water	SPE-GC-MS/MS	0.03-0.15 ng/g	-	[6]
NNK	Water	SPE-GC-MS/MS	0.03-0.15 ng/g	-	[6]
Various Nitrosamines	Wastewater	Online SPE-LC/MS	0.12–6.60 ng/L	0.40–21.99 ng/L	[7]

Experimental Protocols

Materials and Reagents

- SPE Cartridges: Oasis MCX (Mixed-Mode Cation Exchange) cartridges are recommended for their high retention of basic compounds like NNN and NNK.[10][11]
- Reagents:
  - Methanol (HPLC grade)
  - Acetonitrile (HPLC grade)
  - Ammonium hydroxide
  - Formic acid

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  - β-glucuronidase (for urine samples)
  - Deionized water
- Internal Standards: Isotope-labeled NNN and NNK (e.g., [pyridine-d4]NNN) should be used for accurate quantification.

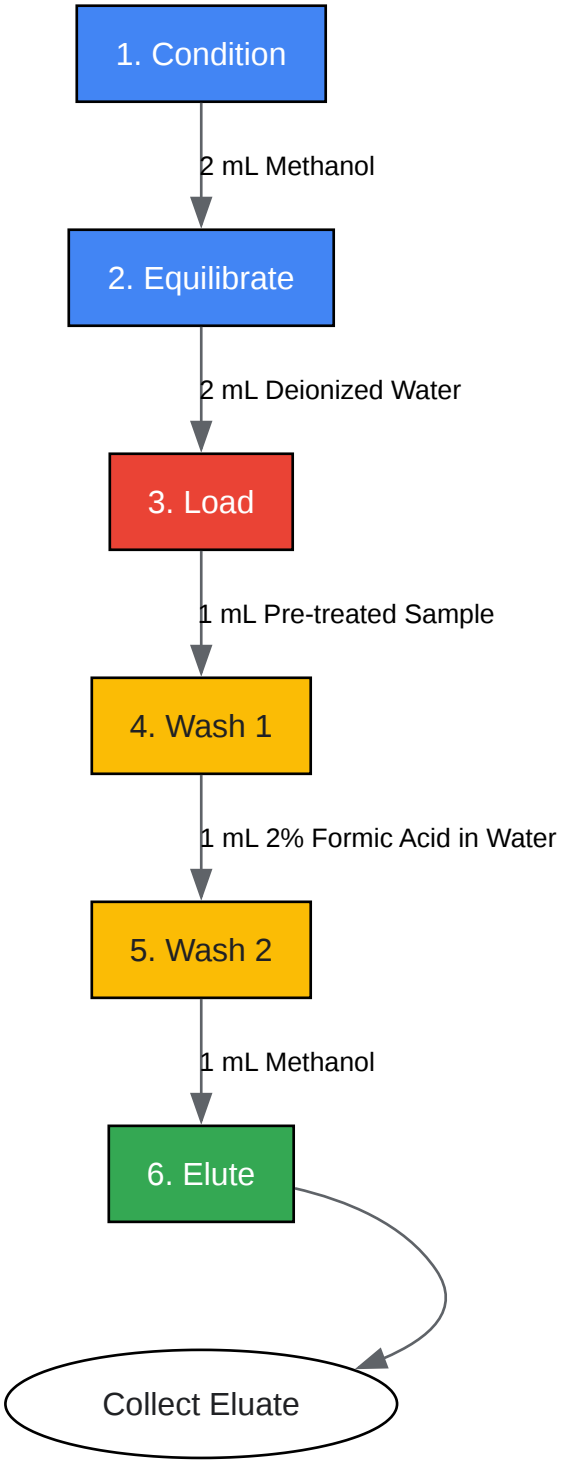
Sample Pre-treatment (Urine)

- Thaw urine samples at room temperature.
- Centrifuge at 4000 rpm for 10 minutes to pellet any precipitates.
- To a 1 mL aliquot of the supernatant, add 50 µL of an internal standard solution.
- For the analysis of total NNN and NNAL, add 500 units of β-glucuronidase and incubate at 37°C for 16 hours.[5][12]

Solid-Phase Extraction Protocol

The following protocol is based on the use of an Oasis MCX cartridge.

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Caption: Step-by-step SPE protocol using a mixed-mode cation exchange cartridge.

- Condition: Pass 2 mL of methanol through the cartridge.

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- Equilibrate: Pass 2 mL of deionized water through the cartridge. Do not allow the sorbent to dry.
- Load: Load the 1 mL pre-treated sample onto the cartridge at a flow rate of approximately 1 mL/min.
- Wash 1: Wash the cartridge with 1 mL of 2% formic acid in water to remove acidic and neutral interferences.
- Wash 2: Wash the cartridge with 1 mL of methanol to remove remaining polar interferences.
- Elute: Elute the analytes of interest with 2 mL of 5% ammonium hydroxide in methanol into a clean collection tube.

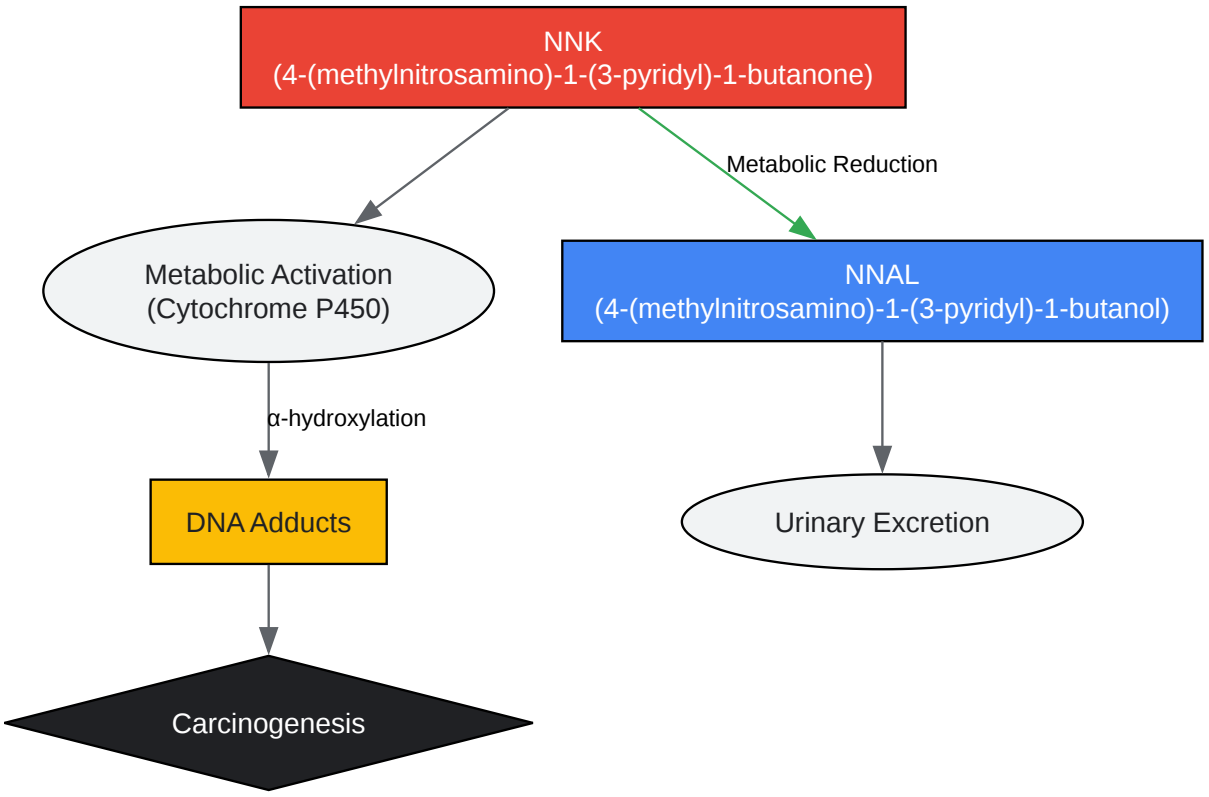
Post-Extraction Processing

- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase for LC-MS/MS analysis.
- Vortex and transfer to an autosampler vial.

Signaling Pathways and Carcinogenesis

NNN and NNK are known to undergo metabolic activation to form DNA adducts, which is a key mechanism in their carcinogenicity.[2] The metabolic activation of NNK, for example, leads to the formation of 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanol (NNAL), which is a crucial biomarker of NNK uptake.[4][13]

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Caption: Simplified metabolic activation pathway of NNK.

Conclusion

The solid-phase extraction method detailed in this application note provides a robust and reliable protocol for the isolation and concentration of NNN and NNK from aqueous samples. The use of a mixed-mode cation exchange sorbent ensures high recovery and clean extracts, which are essential for achieving the low detection limits required for biomonitoring and clinical research. The subsequent analysis by LC-MS/MS allows for the sensitive and selective quantification of these important carcinogenic biomarkers.

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